

Solubility of Antimony Trifluoride in Organic Solvents: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Antimony trifluoride*

Cat. No.: *B1265598*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **antimony trifluoride** (SbF_3) in a range of organic solvents. The information is intended to assist researchers, scientists, and professionals in drug development in understanding the behavior of this compound in non-aqueous media, which is crucial for its application as a fluorinating agent and catalyst in organic synthesis.

Core Solubility Data

The solubility of **antimony trifluoride** is significantly influenced by the nature of the organic solvent, particularly its polarity and the presence of donor atoms that can coordinate with the antimony center. The following table summarizes the available quantitative solubility data for **antimony trifluoride** in various organic solvents.

Solvent	Chemical Class	Solubility (g/100 g of solvent)	Temperature (°C)
Methanol	Alcohol	168[1]	25
1-Propanol	Alcohol	42.7[1]	25
Acetone	Ketone	70[1]	25
Methyl Ethyl Ketone	Ketone	10[1]	25
1,4-Dioxane	Ether	1.07[1]	25
Dibutyl Ether	Ether	0.065[1]	25
Nitrobenzene	Aromatic	0.047[1]	25
Benzene	Aromatic	0.0063[1]	25
Monochlorobenzene	Halogenated Aromatic	0.00045[1]	25
Heptane	Alkane	0.0024[1]	25
Ethanol	Alcohol	Soluble[1]	Not Specified
Liquid Ammonia	Inorganic	Insoluble[1]	Not Specified
Sulfur Dioxide	Inorganic	Insoluble[1]	Not Specified

Note: The term "soluble" for ethanol indicates a qualitative observation without specific quantitative data available in the cited sources.[1] Another source states a solubility of 154 g/100 mL in methanol and confirms its solubility in acetone.[2]

Factors Influencing Solubility

The solubility of **antimony trifluoride** in organic solvents is largely dictated by the solvent's ability to solvate the Sb^{3+} cation and the F^- anions. Key factors include:

- **Polarity:** SbF_3 exhibits higher solubility in polar solvents like alcohols and ketones compared to nonpolar solvents such as benzene and heptane.[1]
- **Hydrogen Bonding:** The high solubility in alcohols like methanol and 1-propanol can be attributed to the formation of hydrogen bonds between the solvent's hydroxyl group and the

fluoride ions.[3]

- Donor Ability: Solvents with oxygen donor atoms, such as ketones and ethers, can coordinate with the Lewis acidic antimony center, facilitating dissolution. The high solubility in acetone is a prime example of this interaction.[3]

Experimental Protocol for Solubility Determination

While specific experimental details for the cited data are not available, a general and robust methodology for determining the solubility of a solid like **antimony trifluoride** in an organic solvent involves the isothermal saturation method.

Objective: To determine the equilibrium concentration of **antimony trifluoride** in a given organic solvent at a constant temperature.

Materials:

- **Antimony trifluoride** (high purity)
- Selected organic solvent (analytical grade)
- Constant temperature bath (e.g., water or oil bath)
- Sealed, inert sample vials or flasks
- Magnetic stirrer and stir bars
- Syringe filters (chemically resistant, e.g., PTFE)
- Analytical balance
- Volumetric flasks and pipettes
- Appropriate analytical instrument for quantification (e.g., ICP-MS for antimony, ion chromatography for fluoride, or gravimetric analysis)

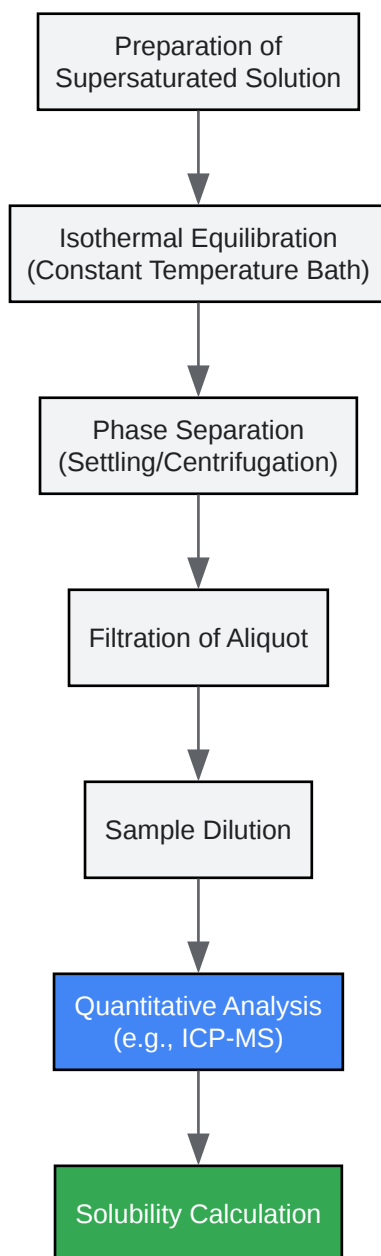
Procedure:

- **Preparation:** An excess amount of solid **antimony trifluoride** is added to a known volume or mass of the organic solvent in a sealed vial.
- **Equilibration:** The vial is placed in a constant temperature bath and agitated vigorously using a magnetic stirrer. This process is continued until the solution reaches equilibrium, meaning the concentration of dissolved **antimony trifluoride** no longer changes. The time required to reach equilibrium should be determined empirically but is typically several hours to days.
- **Sample Withdrawal:** Once equilibrium is reached, agitation is stopped, and the excess solid is allowed to settle. A sample of the supernatant (the clear liquid above the solid) is carefully withdrawn using a syringe fitted with a filter to prevent any undissolved solid from being collected.
- **Sample Preparation for Analysis:** A precise volume or mass of the filtered supernatant is transferred to a volumetric flask and diluted with an appropriate solvent to a concentration suitable for the chosen analytical method.
- **Quantification:** The concentration of antimony in the diluted sample is determined using a calibrated analytical instrument.
- **Calculation:** The solubility is calculated from the measured concentration, taking into account the dilution factor, and is typically expressed in grams of solute per 100 grams of solvent or moles per liter.

Safety Precautions: **Antimony trifluoride** is toxic if swallowed, in contact with skin, or if inhaled, and causes severe skin burns and eye damage.^[4] It is also toxic to aquatic life with long-lasting effects.^[4] All handling should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety goggles, lab coat) must be worn.^[5]^[6]^[7] Avoid formation of dust and aerosols.^[6]

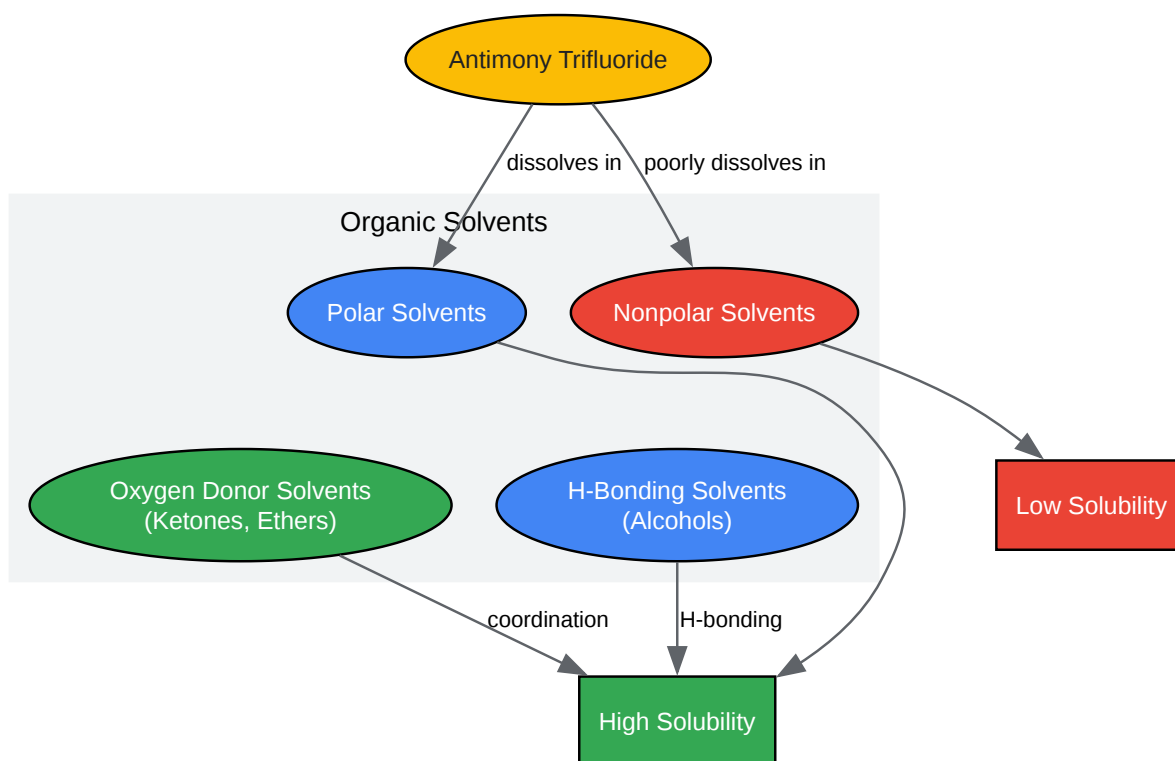
Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the logical relationships governing the solubility of **antimony trifluoride**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the solubility of SbF_3 .



[Click to download full resolution via product page](#)

Caption: Factors influencing the solubility of **antimony trifluoride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. antimony(III) fluoride [chemister.ru]
- 2. Antimony trifluoride | F3Sb | CID 24554 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. datapdf.com [datapdf.com]
- 4. lobachemie.com [lobachemie.com]
- 5. chemos.de [chemos.de]

- 6. chemicalbook.com [chemicalbook.com]
- 7. fishersci.co.uk [fishersci.co.uk]
- To cite this document: BenchChem. [Solubility of Antimony Trifluoride in Organic Solvents: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265598#solubility-of-antimony-trifluoride-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com